

Dibutyl adipate CAS number 105-99-7 information

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Compound of Interest

Compound Name: *Dibutyl adipate*

Cat. No.: *B094505*

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An In-depth Technical Guide to **Dibutyl Adipate** (CAS No. 105-99-7)

Introduction

Dibutyl adipate (DBA), CAS Registry Number 105-99-7, is the organic compound formed by the esterification of adipic acid with n-butanol.[1] It is a clear, colorless, and odorless oily liquid.[2][3] DBA is a versatile chemical widely utilized across various industries primarily for its functions as a plasticizer, solvent, emollient, and skin-conditioning agent.[4][5][6] Its favorable safety profile, combined with its physical and chemical properties, makes it a common ingredient in cosmetic formulations, personal care products, and as a plasticizer for polymers like polyvinyl chloride (PVC).[5][7] This guide provides a comprehensive overview of its technical specifications, applications, toxicological data, and relevant experimental protocols for an audience of researchers and drug development professionals.

Physicochemical Properties

Dibutyl adipate is characterized by its low volatility and high boiling point. It is practically insoluble in water but soluble in most common organic solvents such as ethanol and ether.[4][8][9]

Property	Value	Source(s)
CAS Number	105-99-7	[10]
Molecular Formula	C ₁₄ H ₂₆ O ₄	[8][9]
Molecular Weight	258.35 g/mol	[8][11]
Appearance	Colorless, transparent oily liquid	[11][12]
Boiling Point	305 °C (at 760 mmHg)	[4][8]
Melting Point	-32 °C to -38 °C	[4][13]
Density	0.962 g/mL (at 25 °C)	[8][10]
Vapor Pressure	0.021 Pa (at 25 °C)	[8][13]
Flash Point	>113 °C (>230 °F)	[8][10]
Water Solubility	35 mg/L (at 25 °C)	[8][14]
logP (Octanol/Water)	4.17	[13]
Refractive Index	n ₂₀ /D 1.436	[8][9]

Synthesis and Applications

Dibutyl adipate is commercially synthesized via the esterification of adipic acid with n-butanol, typically in the presence of an acid catalyst.[4] Its primary functions stem from its chemical structure, which imparts excellent solvency, film-forming, and emollient properties.

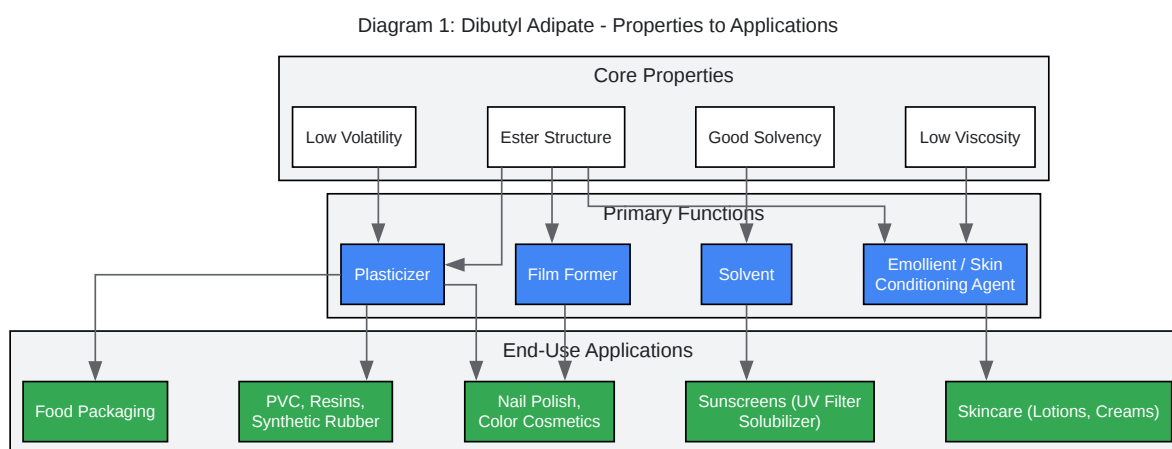
Key Applications

- **Plasticizer:** DBA is extensively used as a plasticizer for resins such as polyvinyl chloride (PVC), cellulose resins, and synthetic rubber.[5][11] It enhances flexibility, reduces brittleness, and improves the workability of these polymers.[5]
- **Cosmetics and Personal Care:** In cosmetic formulations, it functions as a skin-conditioning agent, emollient, and solvent.[3][4] It provides a smooth, non-greasy feel to the skin, making

it a suitable ingredient for sunscreens, lotions, and creams.[4][5][6] It is reportedly used at concentrations of up to 8% in suntan products and 5% in nail polish.[2][15]

- **Solvent:** Its ability to dissolve other substances makes it a useful solvent in various formulations, including printing inks and coatings.[7][12] In sunscreens, it is particularly effective at solubilizing solid organic UV filters, ensuring their even application and enhancing sun protection.[2][4][7]
- **Food Packaging:** **Dibutyl adipate** is approved for use as a plasticizer in the manufacture of food packaging materials.[7][10]

Logical Relationship of Properties to Applications



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Diagram 1: Logical flow from core properties to end-use applications of **Dibutyl Adipate**.

Toxicological Profile

Dibutyl adipate exhibits a low order of acute toxicity and is generally considered safe for its intended uses.

Acute Toxicity

The acute toxicity of DBA is low via oral and dermal routes.

Test	Species	Route	Value (LD50)	Source(s)
Acute Toxicity	Rat	Oral	12,900 mg/kg	[3][16][17]
Acute Toxicity	Rabbit	Dermal	>20,000 mg/kg	[16]

Irritation and Sensitization

- Skin Irritation: Undiluted **Dibutyl adipate** has been shown to cause mild to moderate erythema in rabbits upon repeated exposure.[10][16] However, it is generally considered a low-level skin irritant and is not expected to produce irritant dermatitis.[12][16] The liquid may degrease the skin, potentially leading to non-allergic contact dermatitis with repeated exposure.[16]
- Eye Irritation: It is considered minimally irritating to the eyes of rabbits.[10][15] At a concentration of 0.1%, it was not an ocular irritant in human volunteers.[12][15]
- Sensitization: **Dibutyl adipate** was not found to be a sensitizer in a guinea pig maximization study at a concentration of 25%.[15][18]

Repeated Dose Toxicity

In a 28-day repeated dose oral toxicity study in rats, the No-Observed-Adverse-Effect-Level (NOAEL) was determined to be 1,000 mg/kg/day.[14][16] In a subchronic dermal study, a significant reduction in body weight gain was observed in rabbits at 1.0 ml/kg/day, while 0.5 ml/kg/day had no effect.[15]

Reproductive and Developmental Toxicity

In a combined repeat dose and reproductive/developmental toxicity screening test in rats, the NOEL for both repeated dose and reproductive toxicity was 300 mg/kg/day.[14][16] At 1,000 mg/kg/day, a slight decrease in pup weight and viability was observed, but no treatment-related malformations were found.[14][16] A significant increase in fetal gross abnormalities was noted

in a study where pregnant rats were given high intraperitoneal injections (1.75 ml/kg), an effect not seen at lower doses.[\[15\]](#)[\[18\]](#)

Genotoxicity

Dibutyl adipate has shown mixed results in vitro. It tested positive in a chromosomal aberration test with metabolic activation but was negative without it.[\[14\]](#)[\[16\]](#) It was not found to be genotoxic in bacterial test systems (Ames assay).[\[15\]](#)[\[16\]](#) Overall, it is not considered to pose a genotoxic risk.[\[12\]](#)

Ecotoxicology

Dibutyl adipate is readily biodegradable.[\[14\]](#) Its potential for direct photodegradation is low as it does not absorb UV light.[\[2\]](#)[\[14\]](#)

Test	Species	Duration	Value	Source(s)
Fish Toxicity	Oryzias latipes (Medaka)	96 hr	LC50: 3.7 mg/L	[14]
Aquatic Invertebrate	Daphnia magna	48 hr	EC50: 17 mg/L	[14]
Aquatic Invertebrate	Daphnia magna (Reproduction)	21 days	NOEC: 5.6 mg/L	[14]
Algae Toxicity	Selenastrum capricornutum	72 hr	NOEC: 2.0 mg/L	[14]

Experimental Protocols

Toxicological evaluations of chemical substances like **Dibutyl adipate** are conducted following standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals.[\[19\]](#)[\[20\]](#)[\[21\]](#) These guidelines ensure data quality, reproducibility, and international acceptance.

Example Protocol: Repeated Dose 28-day Oral Toxicity Study (based on OECD Guideline 407)

This protocol outlines the key steps for assessing the sub-acute oral toxicity of a substance.

Objective: To evaluate the potential adverse effects of **Dibutyl adipate** following repeated oral administration for 28 days.

1. Test Substance and Preparation:

- **Dibutyl adipate** (purity >99%).
- Vehicle: Typically an inert vehicle like corn oil or olive oil, if the substance cannot be administered neat.
- Dose formulations are prepared fresh and concentrations are verified.

2. Test System:

- Species: Rat (e.g., Sprague-Dawley or Wistar strain).
- Age: Young, healthy adults (approx. 8-12 weeks old at study start).[\[22\]](#)
- Sex: Both males and females (nulliparous and non-pregnant).
- Group Size: At least 5 animals per sex per group.

3. Experimental Design:

- Dose Levels: At least three dose levels plus a concurrent control group (vehicle only). For DBA, doses might be 0, 20, 140, and 1000 mg/kg/day, based on prior studies.[\[6\]](#)[\[16\]](#)
- Administration: Oral gavage, administered once daily, 7 days a week, for 28 days.
- Acclimation: Animals are acclimated to laboratory conditions for at least 5 days prior to the start of the study.
- Housing: Housed in appropriate conditions (temperature: $22 \pm 3^{\circ}\text{C}$, humidity: 30-70%, 12-hour light/dark cycle).[\[22\]](#)

4. Observations and Examinations:

- Mortality/Morbidity: Checked twice daily.

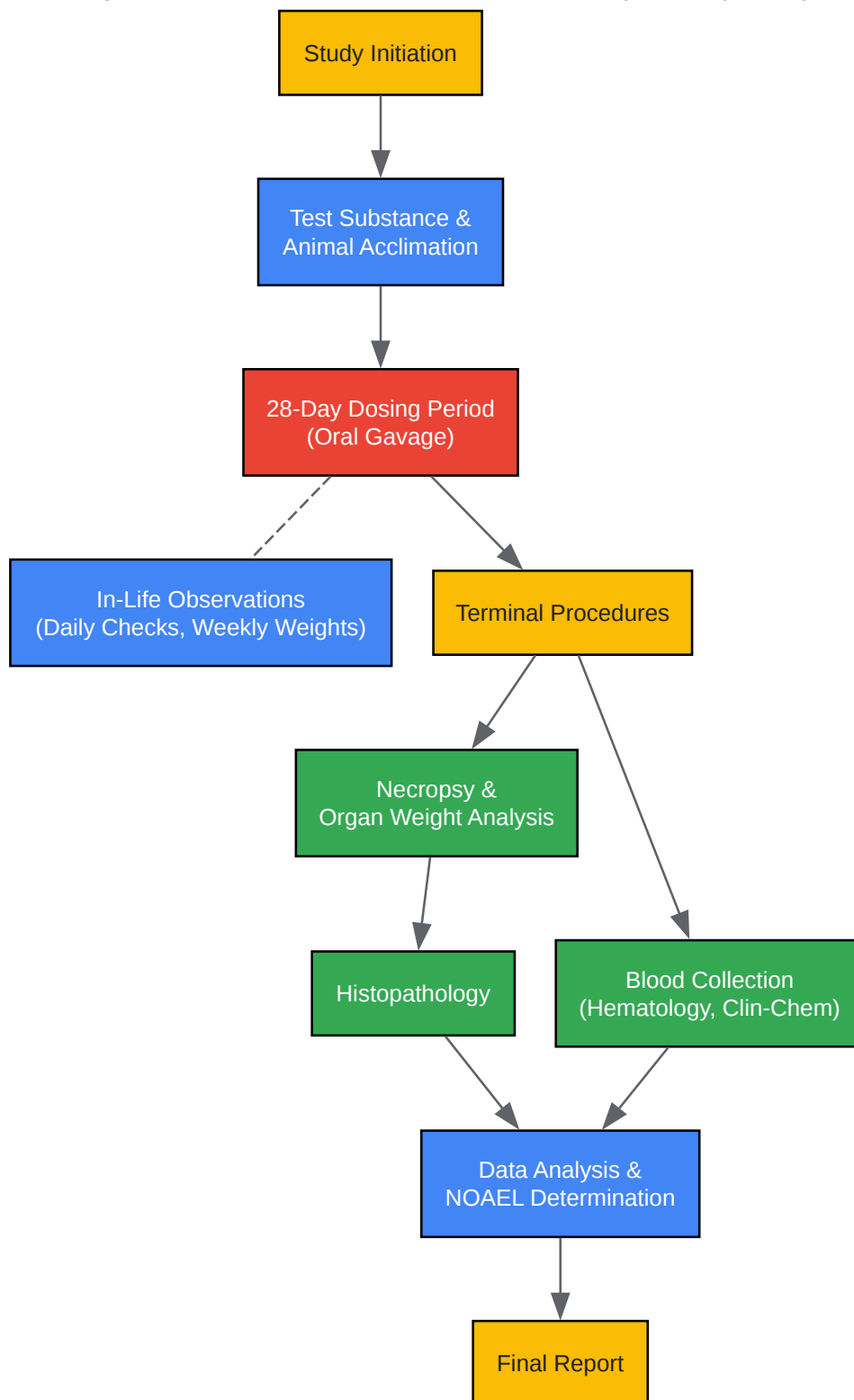
- Clinical Signs: Detailed observations recorded at least once daily.
- Body Weight: Recorded prior to dosing, at least weekly thereafter, and at termination.[19]
- Food/Water Consumption: Measured weekly.
- Hematology & Clinical Chemistry: Blood samples collected at termination for analysis of key parameters (e.g., red/white blood cell counts, liver enzymes, kidney function markers).
- Pathology: All animals are subjected to a full gross necropsy at the end of the study.[19]
Organs are weighed, and tissues are preserved for histopathological examination.

5. Data Analysis:

- Numerical data (body weight, organ weights, clinical chemistry) are analyzed using appropriate statistical methods to compare treated groups with the control group.
- The No-Observed-Adverse-Effect-Level (NOAEL) is determined.

Experimental Workflow Diagram

Diagram 2: Workflow for an OECD 407 28-Day Toxicity Study



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Diagram 2: A generalized workflow for a 28-day repeated dose toxicity study.

Conclusion

Dibutyl adipate (CAS 105-99-7) is a well-characterized chemical with a broad range of applications, particularly as a plasticizer and cosmetic ingredient. Its physicochemical properties make it highly suitable for these roles. The available toxicological data indicate a low potential for acute toxicity, skin/eye irritation, and genotoxicity. While high doses in animal studies have shown some reproductive and developmental effects, the established NOAELs provide a sufficient safety margin for its current uses in consumer and industrial products. Standardized testing protocols, such as those from the OECD, are crucial for the continued safety assessment of this and other chemical substances.

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